

Diisopropyl peroxydicarbonate IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropyl peroxydicarbonate*

Cat. No.: B094068

[Get Quote](#)

Diisopropyl Peroxydicarbonate: A Technical Overview

This guide provides essential identification information for **diisopropyl peroxydicarbonate**, a key compound for researchers and professionals in drug development and polymer science.

Chemical Identification

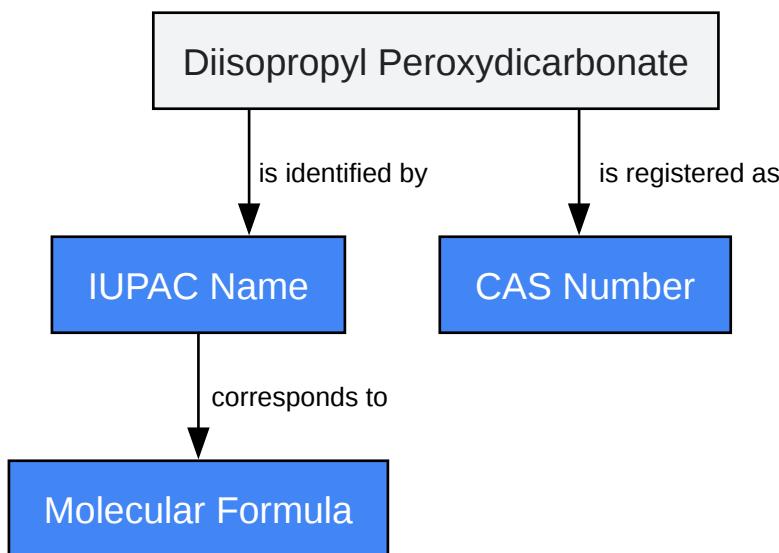
The following table summarizes the primary identifiers for **diisopropyl peroxydicarbonate**.

Identifier	Value
IUPAC Name	propan-2-yl propan-2-ylloxycarbonyloxy carbonate[1]
CAS Number	105-64-6[1][2][3][4][5]
Molecular Formula	C8H14O6[1][5]
Molecular Weight	206.19 g/mol [1][4]

Logical Workflow for Chemical Identification

The process of accurately identifying a chemical compound involves correlating its common name with standardized nomenclature and registration numbers. This ensures clarity and

precision in research and documentation.



[Click to download full resolution via product page](#)

Workflow for Chemical Compound Identification.

Experimental Protocols

A comprehensive review of experimental protocols is pending further specific inquiries into synthesis, polymerization initiation, or safety testing. The synthesis of this compound generally involves the reaction of isopropyl chloroformate with a peroxide source, such as sodium peroxide, under strictly controlled low-temperature conditions to prevent exothermic decomposition[4]. Detailed experimental procedures would require access to specific research papers or patents outlining these methods.

Signaling Pathways

Diisopropyl peroxydicarbonate is primarily used as a free-radical initiator in polymerization and is not typically associated with biological signaling pathways in the context of drug development. Its primary mechanism of action is thermal decomposition to generate free radicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diisopropyl peroxydicarbonate | C8H14O6 | CID 7769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 105-64-6 Diisopropyl peroxydicarbonate - CAS Chemical [chemicalcas.com]
- 3. Perkadox IPP-NA30 Diisopropyl peroxydicarbonate [nouryon.com]
- 4. Diisopropyl peroxydicarbonate | 105-64-6 | Benchchem [benchchem.com]
- 5. chembk.com [chembk.com]
- To cite this document: BenchChem. [Diisopropyl peroxydicarbonate IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094068#diisopropyl-peroxydicarbonate-iupac-name-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com